

# Asymmetric Synthesis of (+)-cis-Rose Oxide: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: (+)-cis-Rose oxide

Cat. No.: B1239159

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## Introduction

**(+)-cis-Rose oxide** is a key fragrance compound, prized for its characteristic floral and rosy scent, and is a valuable component in the flavor and fragrance industry. Its specific stereoisomer, the (+)-cis form, is of particular interest due to its potent olfactory properties. Achieving high purity of this specific stereoisomer requires sophisticated asymmetric synthesis strategies. These application notes provide detailed protocols for three distinct and effective methods for the asymmetric synthesis of **(+)-cis-rose oxide**: Chemo-enzymatic Kinetic Resolution, Catalytic Asymmetric Prins Cyclization, and Biotransformation. This document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis, offering a comparative overview and actionable experimental procedures.

## Comparative Overview of Synthesis Strategies

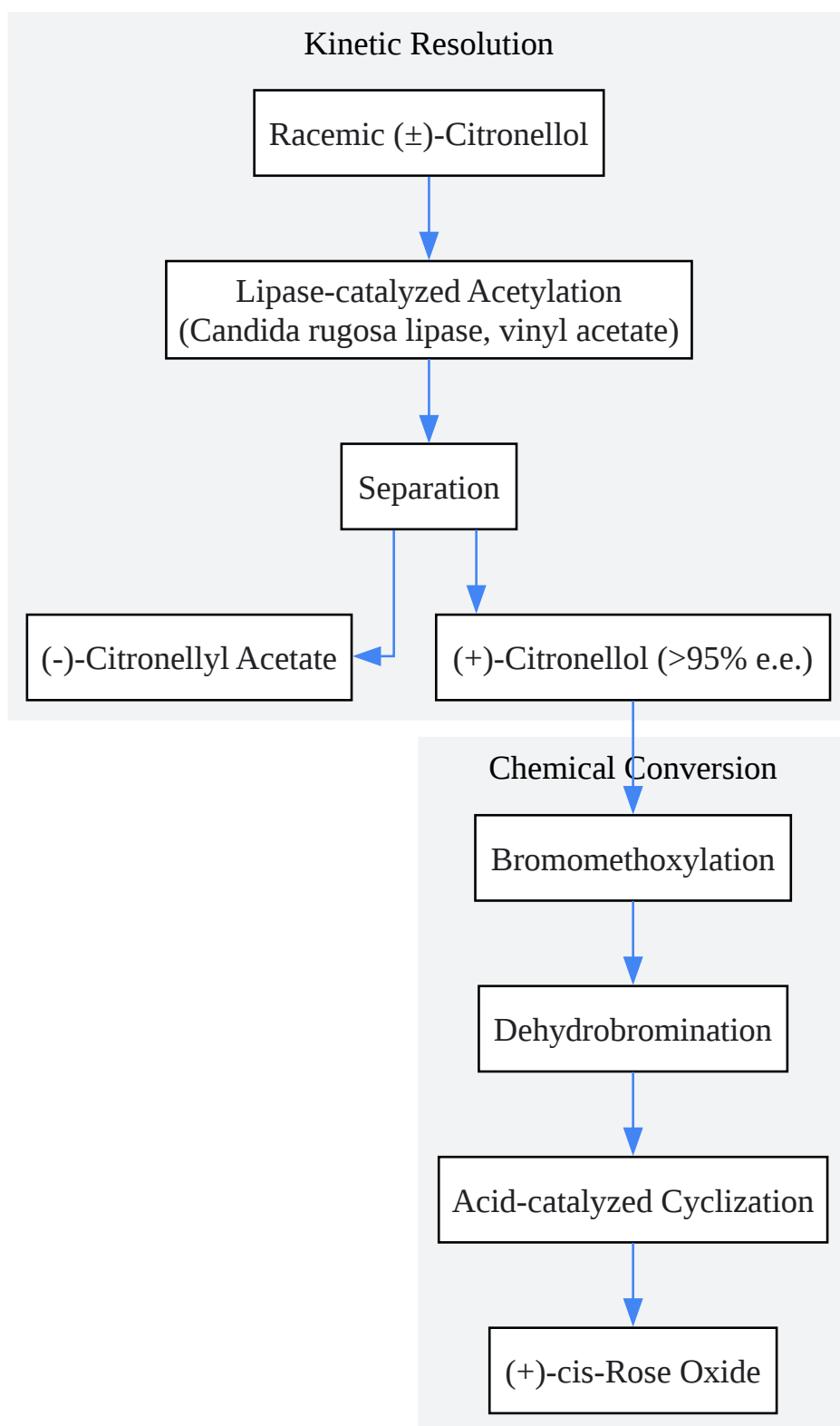
The selection of a synthetic strategy for **(+)-cis-rose oxide** depends on factors such as desired purity, scalability, and available resources. The following table summarizes the quantitative data for the three detailed protocols.

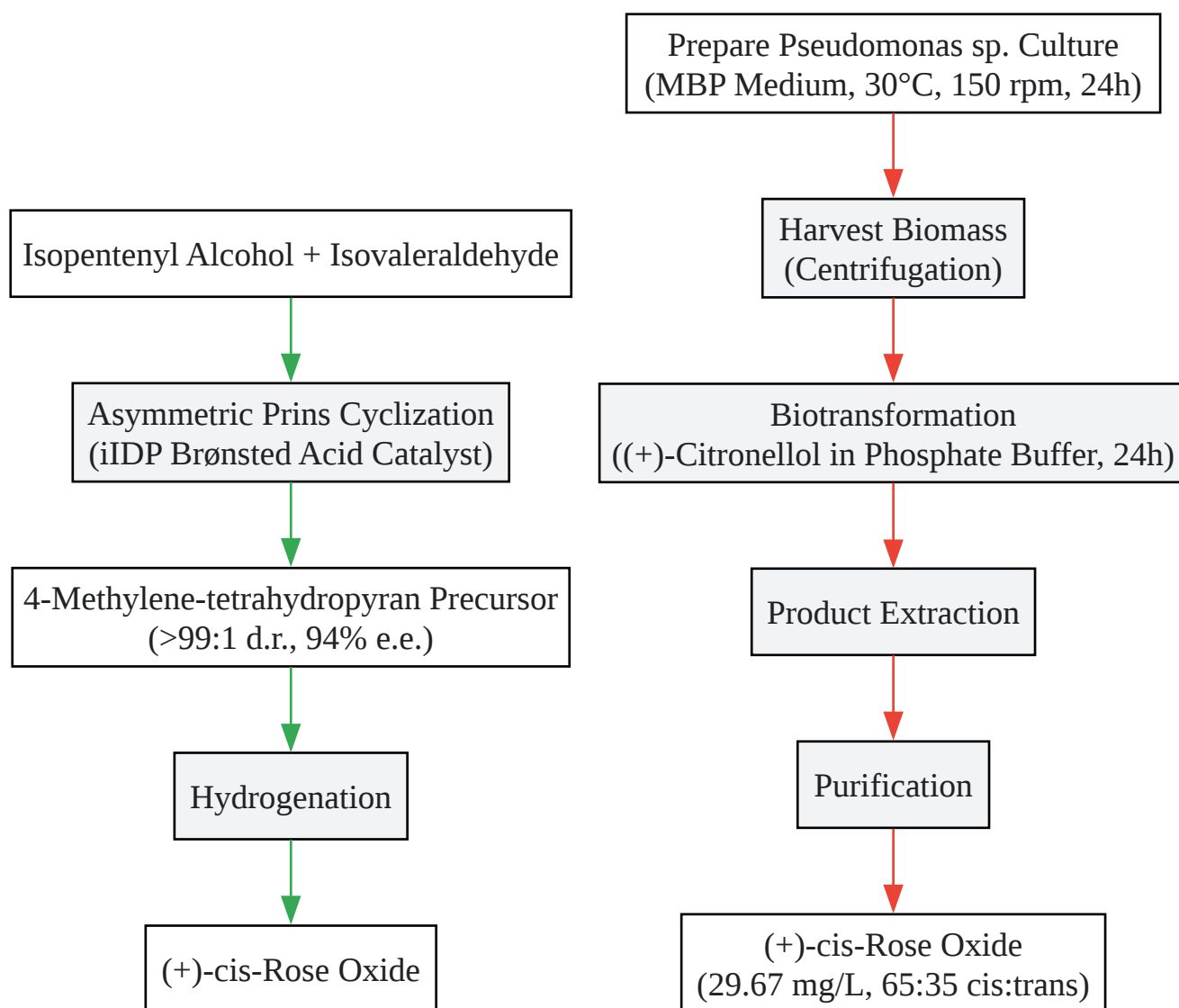
Strategy	Key Transformation	Starting Material	Yield	Diastereomeric Ratio (cis:trans)	Enantiomeric Excess (e.e.)
Chemo-enzymatic Kinetic Resolution	Lipase-catalyzed acylation & chemical cyclization	(±)-Citronellol	~79% (for cyclization)	70:30 to 75:25	>95% (for resolved citronellol)
Catalytic Asymmetric Prins Cyclization	ilDP-catalyzed cyclization & hydrogenation	Isopentenyl alcohol & Isovaleraldehyde	High (not specified)	>99:1 (for THP precursor)	94%
Biotransformation	Whole-cell catalysis with <i>Pseudomonas</i> sp.	(+)-Citronellol	29.67 mg/L	65:35	Not specified (starts with enantiopure material)

## Protocol 1: Chemo-enzymatic Synthesis via Kinetic Resolution

This strategy employs a lipase-catalyzed kinetic resolution of racemic citronellol to obtain enantiomerically enriched (+)-citronellol, which is then converted to **(+)-cis-rose oxide** through a series of chemical transformations.

### Logical Workflow





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